

Carboxy-EG6-undecanethiol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carboxy-EG6-undecanethiol

Cat. No.: B561756

[Get Quote](#)

In-Depth Technical Guide: Carboxy-EG6-undecanethiol

This guide provides an in-depth overview of the physicochemical properties of **Carboxy-EG6-undecanethiol**, a bifunctional linker commonly utilized in surface chemistry and bioconjugation applications. Its unique structure, featuring a terminal carboxylic acid, a hexa(ethylene glycol) (EG6) spacer, and a terminal thiol group, enables the formation of stable self-assembled monolayers (SAMs) on gold surfaces.

Physicochemical Data

The fundamental molecular properties of **Carboxy-EG6-undecanethiol** are summarized in the table below. This data is critical for researchers in calculating molar concentrations, reaction stoichiometries, and for analytical characterization.

Property	Value
Molecular Formula	C ₂₅ H ₅₀ O ₉ S
Molecular Weight	526.72 g/mol [1]
Alternate Molecular Weight	526.73 g/mol [2][3]

Molecular Structure and Functional Groups

Carboxy-EG6-undecanethiol is an alkanethiol specifically designed for creating hydrophilic and functionalized surfaces.[4] The molecule consists of three key functional regions:

- **Thiol Group (-SH):** This sulfur-containing functional group exhibits a strong affinity for gold and other noble metal surfaces, facilitating the formation of a stable, covalent gold-sulfur bond. This is the anchoring point for the self-assembled monolayer.
- **Undecane Chain $-(\text{CH}_2)_{11}-$:** A saturated eleven-carbon alkyl chain provides a robust and well-ordered packing structure for the SAM.
- **Hexa(ethylene glycol) Spacer $-(\text{OCH}_2\text{CH}_2)_6-$:** The six ethylene glycol repeat units render the surface hydrophilic, which is crucial for minimizing non-specific protein adsorption in biological applications.
- **Carboxylic Acid Group (-COOH):** The terminal carboxyl group provides a reactive site for the covalent immobilization of biomolecules, such as proteins, peptides, and nucleic acids, through standard amine coupling chemistries.

Experimental Protocols

While specific experimental conditions can vary based on the application, the formation of a **Carboxy-EG6-undecanethiol** SAM on a gold surface generally follows this protocol:

- **Substrate Preparation:** A gold-coated substrate (e.g., a sensor chip, coverslip, or nanoparticle) is thoroughly cleaned to remove organic and particulate contamination. This typically involves sonication in a series of solvents such as acetone, ethanol, and ultrapure water, followed by drying under a stream of nitrogen. Plasma cleaning or piranha solution treatment can also be employed for rigorous cleaning, though caution is advised with the latter.
- **SAM Formation:** The cleaned gold substrate is immersed in a dilute solution of **Carboxy-EG6-undecanethiol** (typically 1-2 mM) in a suitable solvent, such as absolute ethanol. The incubation is carried out for a sufficient duration, usually ranging from 18 to 24 hours at room temperature, to allow for the formation of a well-ordered monolayer.
- **Rinsing:** Following incubation, the substrate is extensively rinsed with the solvent (e.g., ethanol) to remove any non-covalently bound molecules.

- Drying: The substrate with the formed SAM is then dried under a gentle stream of inert gas, such as nitrogen.
- Activation and Coupling (Optional): For subsequent bioconjugation, the terminal carboxylic acid groups are typically activated using a mixture of N-hydroxysuccinimide (NHS) and 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) to form a reactive NHS ester. This activated surface is then ready for covalent coupling with amine-containing biomolecules.

Visualization of Molecular Structure

The following diagram illustrates the logical relationship of the functional components within the **Carboxy-EG6-undecanethiol** molecule.



[Click to download full resolution via product page](#)

Functional components of **Carboxy-EG6-undecanethiol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. gerbu.de [gerbu.de]
- 3. dojindo.com [dojindo.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Carboxy-EG6-undecanethiol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b561756#carboxy-eg6-undecanethiol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b561756#carboxy-eg6-undecanethiol-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com